

Application Notes and Protocols for CP-640186 Hydrochloride in Mice

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Compound of Interest

Compound Name: CP-640186 hydrochloride

Cat. No.: B1669549

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Introduction

CP-640186 hydrochloride is a potent, orally active, and cell-permeable small molecule inhibitor of Acetyl-CoA carboxylase (ACC).[1][2] ACC is a critical enzyme in the regulation of fatty acid metabolism, existing in two isoforms: ACC1 (cytosolic) and ACC2 (mitochondrial).[3] By inhibiting both ACC1 and ACC2, CP-640186 effectively blocks the synthesis of malonyl-CoA, a key building block for fatty acid synthesis, and simultaneously promotes fatty acid oxidation.[3][4] This dual action makes CP-640186 a valuable tool for studying metabolic diseases such as obesity, type 2 diabetes, and non-alcoholic fatty liver disease (NAFLD) in murine models. These application notes provide detailed information on the dosage, administration, and experimental protocols for the use of **CP-640186 hydrochloride** in mice.

Data Presentation

In Vivo Dosage of CP-640186 Hydrochloride in Mice

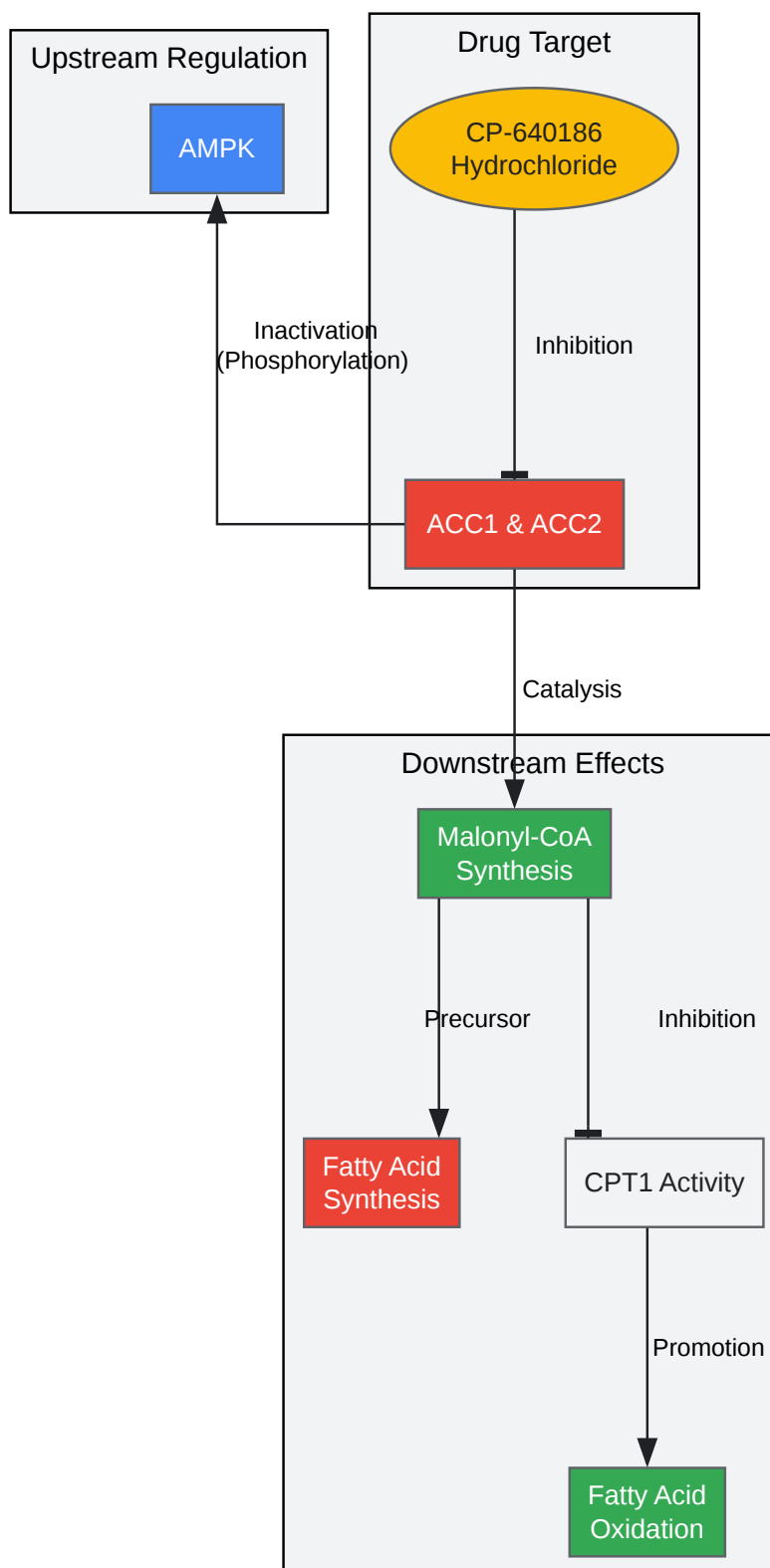
The following table summarizes the effective doses of CP-640186 administered to mice in various studies. The primary route of administration is oral gavage.

Mouse Model	Dosage	Dosing Regimen	Vehicle	Observed Effect	Reference
ob/ob mice	4 mg/kg	Single dose	Not specified	ED ₅₀ for inhibition of fatty acid synthesis.	[5]
CD1 mice	11 mg/kg	Single dose	Not specified	ED ₅₀ for inhibition of fatty acid synthesis.	[5]
Diet-Induced Obese C57BL/6J mice	75 mg/kg	Daily for 4 weeks	0.5% carboxymethylcellulose	Significantly decreased body weight gain.	[6]
ob/ob mice	4.6 - 21 mg/kg	Single dose	Not specified	Demonstrated acute efficacy in reducing the respiratory quotient, with ED ₅₀ values of 4.6, 9.7, and 21 mg/kg at 1, 4, and 8 hours post-dose, respectively.	
ob/ob mice	10 mg/kg	Single dose	Not specified	Pharmacokinetic studies.	[5]

Signaling Pathway

CP-640186 hydrochloride exerts its effects by inhibiting Acetyl-CoA Carboxylase (ACC), a key regulatory enzyme in fatty acid metabolism. The signaling pathway diagram below illustrates

the mechanism of action of CP-640186.



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Caption: Signaling pathway of **CP-640186 hydrochloride** action.

Experimental Protocols

Preparation of **CP-640186 Hydrochloride** for Oral Gavage

a) 0.5% Carboxymethylcellulose (CMC) Vehicle^[6]

- Materials:
 - **CP-640186 hydrochloride** powder
 - Carboxymethylcellulose sodium salt (medium viscosity)
 - Sterile, deionized water
- Procedure:
 - Heat a portion of the total required volume of sterile water to 60-70°C.
 - Slowly add the CMC powder to the heated water while stirring vigorously to prevent clumping.
 - Once the CMC is dispersed, add the remaining volume of cold sterile water and continue to stir.
 - Allow the solution to cool to room temperature while stirring. The solution should become clear and viscous.
 - Weigh the required amount of **CP-640186 hydrochloride** and add it to the 0.5% CMC solution.
 - Vortex or sonicate the mixture until the compound is fully suspended. Prepare fresh daily.

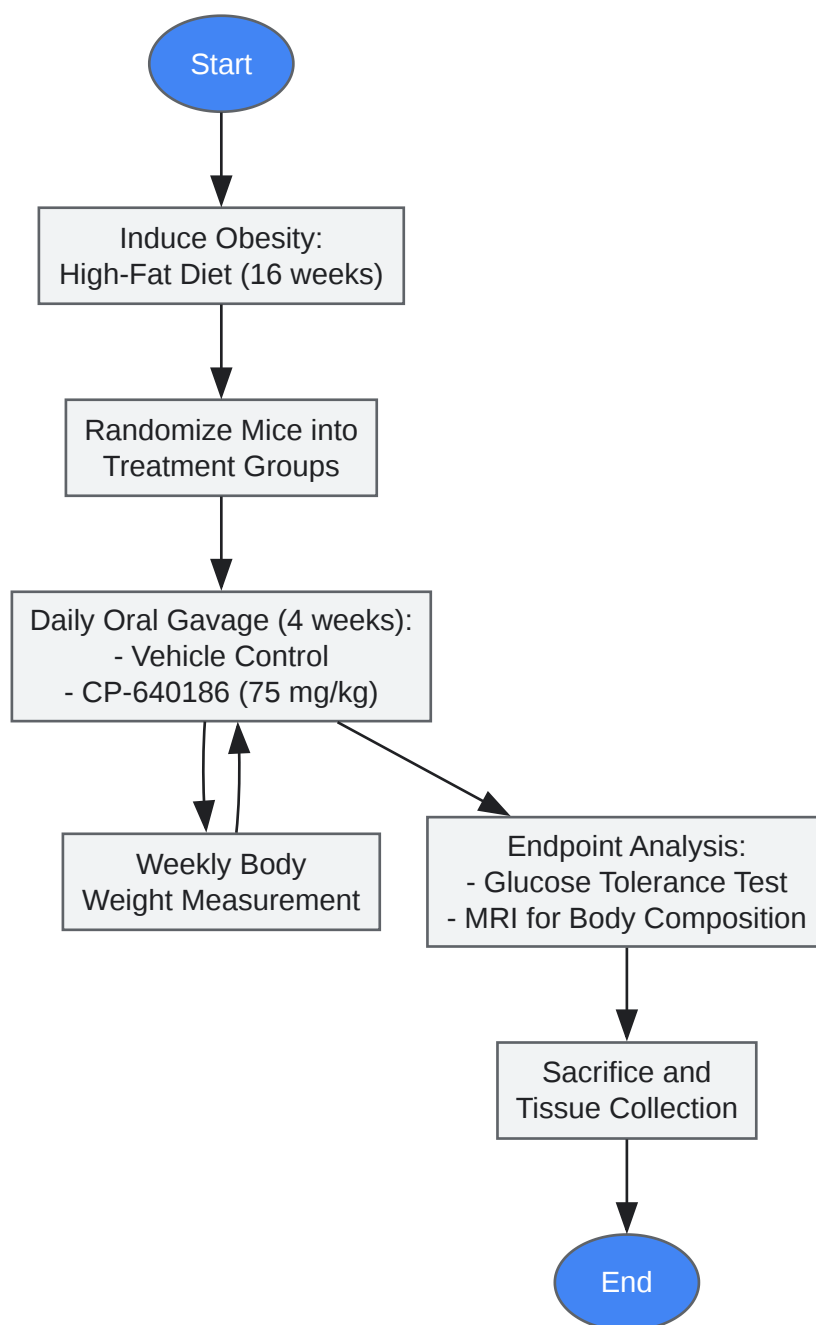
b) DMSO/SBE-β-CD/Saline Vehicle

- Materials:
 - **CP-640186 hydrochloride** powder

- Dimethyl sulfoxide (DMSO)
- Sulfobutyl ether- β -cyclodextrin (SBE- β -CD)
- Sterile saline (0.9% NaCl)
- Procedure:
 - Prepare a 20% (w/v) solution of SBE- β -CD in sterile saline.
 - Dissolve the required amount of **CP-640186 hydrochloride** in DMSO to create a concentrated stock solution.
 - For the final formulation, mix 10% of the DMSO stock solution with 90% of the 20% SBE- β -CD in saline solution.
 - Ensure the final solution is clear before administration.

In Vivo Study in a Diet-Induced Obesity (DIO) Mouse Model[6]

This protocol outlines a typical study design to evaluate the efficacy of CP-640186 in a diet-induced obesity model.



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Caption: Experimental workflow for a diet-induced obesity study.

- Animal Model: C57BL/6J mice are commonly used as they are susceptible to diet-induced obesity.
- Diet: A high-fat diet (e.g., 45-60% kcal from fat) is administered for a period of 16 weeks to induce obesity and insulin resistance. A control group is fed a standard chow diet.

- Grouping: After the diet induction period, mice are randomized into treatment groups (e.g., vehicle control and CP-640186).
- Drug Administration: **CP-640186 hydrochloride** (e.g., 75 mg/kg) or vehicle is administered daily via oral gavage for 4 weeks.[6]
- Monitoring: Body weight and food intake are monitored regularly (e.g., weekly).
- Endpoint Analysis:
 - Oral Glucose Tolerance Test (OGTT): Performed after the treatment period to assess glucose homeostasis.
 - Magnetic Resonance Imaging (MRI): Used to determine body composition (fat mass and lean mass).
- Tissue Collection: At the end of the study, mice are euthanized, and tissues (e.g., liver, adipose tissue, muscle) are collected for further analysis (e.g., gene expression, histology, lipid content).

Oral Glucose Tolerance Test (OGTT) Protocol

- Fasting: Fast mice for 4-6 hours with free access to water.
- Baseline Glucose: Measure baseline blood glucose from a tail snip using a glucometer.
- Glucose Administration: Administer a 2 g/kg dose of glucose solution (e.g., 20% D-glucose in sterile water) via oral gavage.
- Blood Glucose Monitoring: Measure blood glucose at 15, 30, 60, 90, and 120 minutes post-glucose administration.
- Data Analysis: Plot blood glucose levels over time and calculate the area under the curve (AUC) to assess glucose tolerance.

MRI for Body Composition Analysis

- Instrumentation: An MRI analyzer designed for small animals (e.g., EchoMRI).

- Procedure:
 - Calibrate the instrument according to the manufacturer's instructions.
 - Weigh the mouse.
 - Place the conscious mouse in the appropriate holder.
 - Insert the holder into the MRI machine.
 - Initiate the scan, which typically takes a few minutes.
 - The instrument software will provide measurements of fat mass, lean mass, and free water.
- Note: Anesthesia is generally not required for this procedure.

Conclusion

CP-640186 hydrochloride is a powerful research tool for investigating the role of fatty acid metabolism in various disease states. The provided dosages, protocols, and pathway information offer a comprehensive guide for researchers to design and execute in vivo studies in mice. Careful consideration of the appropriate mouse model, dosage, and experimental endpoints is crucial for obtaining robust and reproducible data.

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